

# Technical Support Center: Managing Crop Injury from Tralkoxydim Application

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## Compound of Interest

Compound Name: *Tralkoxydim*

Cat. No.: *B8805380*

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in managing crop injury associated with the use of **tralkoxydim**.

## Frequently Asked Questions (FAQs)

Q1: What is the mode of action of **tralkoxydim** and how does it cause crop injury?

**Tralkoxydim** is a selective, post-emergence herbicide belonging to the cyclohexanedione family (Group A).[1][2] Its primary mode of action is the inhibition of the enzyme acetyl-CoA carboxylase (ACCase).[1][2][3] This enzyme is critical for the biosynthesis of fatty acids, which are essential components of cell membranes.[4] By blocking ACCase, **tralkoxydim** disrupts the formation of new cell membranes, leading to the cessation of growth and eventual death of susceptible grass weeds.[3][5] While **tralkoxydim** is selective for grasses, certain conditions can lead to phytotoxicity in tolerant crops like wheat and barley.[6][7][8] This injury is typically a result of the crop's reduced ability to metabolize the herbicide quickly enough, leading to a temporary inhibition of its own ACCase activity.[9]

Q2: What are the typical symptoms of **tralkoxydim** injury in crops like wheat and barley?

Symptoms of **tralkoxydim** injury in wheat and barley are generally transient and may include:

- Yellowing (Chlorosis): The most common symptom is a temporary yellowing of the leaves, particularly the newer growth.[1][2][4][10]

- Growth Retardation (Stunting): Affected crops may exhibit a temporary reduction in growth rate.[1][2][10]
- Tip Burn: In some cases, the tips of the leaves may appear burnt or necrotic.[6]
- Pinching or Tightly Whorled Leaves: New leaves may appear constricted or fail to unroll properly.[11]

Crops typically recover from these symptoms without a significant impact on yield, provided they are not under additional stress.[1][2][10]

Q3: What factors can increase the risk of crop injury from **tralkoxydim** application?

Several factors can heighten the risk of observing phytotoxicity in crops following a **tralkoxydim** application:

- Crop Stress: Applying **tralkoxydim** to crops already under stress from drought, waterlogging, frost, nutrient deficiencies, or disease can increase the likelihood and severity of injury.[1][6][7][8][10]
- Application Timing: Applying to crops at very early growth stages (e.g., before the 2-leaf stage) can lead to greater injury.[1][10]
- Tank Mixing: Tank mixing **tralkoxydim** with certain broadleaf herbicides, particularly under adverse environmental conditions, can increase the severity of crop injury.[6][7][8] It is crucial to consult the product label for compatible tank-mix partners.[6][7] For instance, mixing with 2,4-D amine, MCPA amine, dicamba, or metsulfuron-methyl is not recommended.[1][2]
- Environmental Conditions: Cool temperatures (4°C or less) up to 48 hours before or after application can increase the risk of injury, especially for non-tillering crops.[6][7][8] Extreme heat and high humidity can also exacerbate injury.[12][13]
- Adjuvant Rate: Using an incorrect rate of the recommended adjuvant can lead to either reduced weed control or increased crop injury.[6][7]
- Over-application: Double spraying or overlapping spray swaths can result in localized areas of significant crop injury.[1][10]

## Troubleshooting Guides

Problem 1: Crop exhibits yellowing and stunted growth after **tralkoxydim** application.

Possible Cause	Troubleshooting Steps
Crop Stress	1. Assess Environmental Conditions: Evaluate if the crop was under stress from factors like drought, frost, or waterlogging at the time of application. <a href="#">[1]</a> <a href="#">[10]</a> 2. Nutrient Analysis: Conduct soil and tissue tests to rule out nutrient deficiencies. 3. Monitor Recovery: In most cases, if the stress is alleviated, the crop will recover from the initial phytotoxicity. <a href="#">[1]</a> <a href="#">[10]</a>
Incorrect Application Timing	1. Verify Crop Stage: Confirm the growth stage of the crop at the time of application. Applications before the recommended leaf stage are riskier. <a href="#">[1]</a> <a href="#">[10]</a> 2. Review Product Label: Always consult the product label for the correct application timing for your specific crop and region. <a href="#">[1]</a> <a href="#">[2]</a>
Tank Mix Incompatibility	1. Identify Tank Mix Partners: Determine all products that were included in the spray tank with tralkoxydim. 2. Check for Antagonism/Synergism: Certain broadleaf herbicides can increase the phytotoxic effect of tralkoxydim on the crop. <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a> 3. Consult Compatibility Charts: Refer to the herbicide manufacturer's guidelines on compatible tank-mix partners.

Problem 2: Severe and persistent crop injury observed in specific areas of the field.

Possible Cause	Troubleshooting Steps
Spray Overlap	1. Examine Field Patterns: Look for distinct patterns of injury that align with sprayer passes, such as headlands or areas where the sprayer may have slowed or turned. <a href="#">[14]</a> 2. GPS Data Analysis: If available, review GPS application data to identify areas of overlap.           3. Future Prevention: Ensure proper calibration and use of GPS guidance to minimize overlaps in future applications.
Sprayer Contamination	1. Review Spray Logs: Check the cleaning records and previous products used in the sprayer. <a href="#">[14]</a> 2. Symptom Analysis: Compare the observed symptoms with those caused by the previously used herbicides.           3. Implement Thorough Cleanout: Follow a rigorous triple-rinse or other recommended sprayer cleanout procedure between different product applications. <a href="#">[6]</a>
Herbicide Carryover	1. Check Previous Crop Herbicide Records: Investigate the herbicides applied to the field in the preceding seasons. <a href="#">[14]</a> 2. Soil Bioassay: Conduct a soil bioassay to test for residual herbicide activity. <a href="#">[15]</a> This involves growing a sensitive indicator plant in soil samples from the affected area. <a href="#">[15]</a>

## Data Presentation

Table 1: Recommended **Tralkoxydim** Application Rates and Timings for Wheat and Barley

Crop	Target Weed	Weed Stage	Application Rate (g/ha or L/ha)	Critical Timing Notes
Wheat, Barley, Rye, Triticale	Wild Oats	2-4 leaf (pre-tillering)	300 g	Apply when the majority of crop plants have at least 2 leaves. Application to lush crops may increase the risk of yellowing. <a href="#">[1]</a> <a href="#">[2]</a>
Wheat, Barley, Rye, Triticale	Wild Oats	2-4 leaf (pre-tillering)	380 g	Minimum rate for tank-mixing with approved broadleaf herbicides. Apply when the majority of crop plants have at least 3 leaves. <a href="#">[1]</a> <a href="#">[2]</a>
Spring Wheat, Durum Wheat, Winter Wheat, Barley, Triticale	Wild Oats, Green Foxtail, etc.	Varies	0.5 L/ha	Always add a recommended adjuvant at the specified rate (e.g., 0.5% v/v). <a href="#">[6]</a> <a href="#">[7]</a>

Note: Application rates and recommendations can vary by product formulation and region. Always consult the specific product label for detailed instructions.

Table 2: Plant-Back Intervals Following **Tralkoxydim** Application

Crop	Plant-Back Interval
Sorghum, Maize, Rice	4 weeks
Tame Oats, Corn	4 weeks <a href="#">[6]</a> <a href="#">[7]</a>

Note: These are general guidelines. Rotational crop restrictions can be influenced by factors such as soil type and rainfall. Refer to the product label for specific details.

## Experimental Protocols

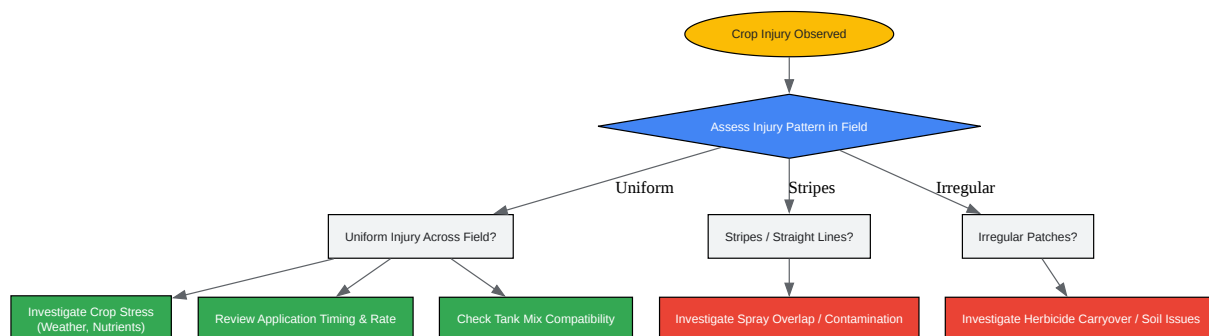
### Protocol 1: Assessment of Herbicide Phytotoxicity in a Controlled Environment

- Plant Material: Grow the desired crop variety (e.g., a specific wheat or barley cultivar) in pots containing a standardized soil mix.
- Growth Conditions: Maintain plants in a growth chamber or greenhouse with controlled temperature, light, and humidity to minimize environmental stress.
- Herbicide Application: At the desired crop growth stage (e.g., 3-4 leaf stage), apply **tralkoxydim** at various rates (e.g., 0.5x, 1x, 2x the recommended field rate) using a laboratory track sprayer to ensure uniform application. Include an untreated control group.
- Data Collection:
  - Visual Injury Ratings: At 3, 7, 14, and 21 days after treatment (DAT), visually assess crop injury on a scale of 0% (no injury) to 100% (plant death).
  - Plant Height: Measure the height of the plants from the soil surface to the tip of the longest leaf at each assessment interval.
  - Biomass Measurement: At the conclusion of the experiment (e.g., 21 DAT), harvest the above-ground biomass, dry it in an oven at 60-70°C to a constant weight, and record the dry weight.
- Statistical Analysis: Analyze the collected data using appropriate statistical methods (e.g., ANOVA) to determine significant differences between treatments.

## Protocol 2: Soil Bioassay for Detecting **Tralkoxydim** Residues

- **Soil Sampling:** Collect representative soil samples from the top 2-3 inches of the field in question.[15] Also, collect a control soil sample from an area known to be free of herbicide residues.[15]
- **Potting and Planting:** Fill several pots with the field soil and the control soil. Plant seeds of a sensitive indicator species (e.g., oats or a susceptible wheat variety) in each pot.[15]
- **Growth and Observation:** Place the pots in a suitable growing environment with adequate light and water.[15]
- **Symptom Assessment:** For approximately three weeks after germination, observe the plants for symptoms of herbicide injury, such as stunting, chlorosis, or root malformation, by comparing the plants grown in the field soil to those in the control soil.[15]

## Mandatory Visualizations



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